

# A Comparative Analysis of the Environmental Impact of Binapacryl and Its Alternatives

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## Compound of Interest

Compound Name: *Binapacryl*

Cat. No.: *B1667083*

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The following guide provides a comprehensive comparison of the environmental impact of the obsolete pesticide **Binapacryl** and its alternatives. This document summarizes key environmental fate and ecotoxicity data in structured tables, details experimental methodologies where available, and includes visualizations of relevant pathways and workflows to support informed research and development of safer pest control solutions.

## Overview of Binapacryl and its Alternatives

**Binapacryl** is a non-systemic acaricide and fungicide, recognized as an ester of dinoseb<sup>[1]</sup>. It functions by uncoupling or inhibiting oxidative phosphorylation, thereby disrupting cellular respiration<sup>[2][3]</sup>. Due to its high toxicity and adverse environmental effects, the use of **Binapacryl** has been banned in numerous countries, and its international trade is regulated under the Rotterdam Convention<sup>[4][5]</sup>. This has necessitated the use of alternative pesticides for the control of mites and powdery mildew on various crops. This guide evaluates the environmental profiles of five key alternatives: Dicofol, Dinocap, Tridemorph, Fenbutatin oxide, and Hexythiazox.

## Comparative Environmental Fate

The environmental fate of a pesticide dictates its persistence, mobility, and potential for bioaccumulation. The following table summarizes key parameters for **Binapacryl** and its alternatives.

Parameter	Binapacryl	Dicofol	Dinocap	Tridemorph	Fenbutatin oxide	Hexythiazox
Soil Half-life (DT <sub>50</sub> ) (days)	Persistent (specific value not available)	45 - 85[6] [7]	5[8]	Moderately Persistent (specific value not available)	>365[9]	8 - 145.2[10] [11]
Soil Sorption (Koc) (mL/g)	High (specific value not available)	5,000 - 21,096[12]	5,500 - 44,000[3] [13][14]	Moderate (specific value not available)	2,721[9]	3,810 - 6,200[2] [11]
Bioconcentration Factor (BCF)	2,400 (calculated)[4]	10,000[12]	1,700 (estimated) [13]	Low to Moderate (specific value not available)	490 - 730[15]	Low (specific value not available)
Log Kow	4.75 (estimated) [4]	4.28[7]	6.45 - 6.55[16]	Not available	5.2[15]	2.53[11]

#### Experimental Protocols:

The majority of the presented data on environmental fate is derived from studies following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). For instance, soil half-life (DT<sub>50</sub>) studies are typically conducted under controlled laboratory or field conditions as per OECD Guideline 307. The soil sorption coefficient (Koc) is often determined using batch equilibrium methods outlined in OECD Guideline 106. Bioconcentration factor (BCF) studies in fish are generally performed according to OECD Guideline 305.

## Comparative Ecotoxicity

The ecotoxicity of a pesticide assesses its harmful effects on non-target organisms. The following tables summarize the acute toxicity of **Binapacryl** and its alternatives to various

environmental receptors.

## Aquatic Toxicity

Pesticide	Fish (96h LC <sub>50</sub> )	Aquatic Invertebrates (48h/96h EC <sub>50</sub> /LC <sub>50</sub> )
Binapacryl	0.04 - 0.06 mg/L (Highly Toxic) [4]	29 µg/L (96h LC <sub>50</sub> , Asellus brevicaudus) (Highly Toxic)[5]
Dicofol	0.053 - 0.37 mg/L (Highly Toxic)[6]	0.06 mg/L (Mysid shrimp) (Highly Toxic)[6]
Dinocap	Not available	Not available
Tridemorph	Toxic (specific value not available)	Toxic (specific value not available)
Fenbutatin oxide	Very Highly Toxic (specific value not available)	Very Highly Toxic (specific value not available)
Hexythiazox	3.7 - >300 mg/L (Moderately to Highly Toxic)[11]	Moderately to Highly Toxic (specific value not available) [17]

## Terrestrial Toxicity

Pesticide	Birds (Acute Oral LD <sub>50</sub> )	Bees (Contact LD <sub>50</sub> )
Binapacryl	Moderately Toxic (specific value not available)	Not toxic[4]
Dicofol	>2000 mg/kg (Slightly Toxic)[6]	Not toxic[6]
Dinocap	Not available	Not available
Tridemorph	Not available	Not available
Fenbutatin oxide	>2510 mg/kg (Bobwhite quail) (Practically Non-toxic)	Practically Non-toxic
Hexythiazox	>2510 mg/kg (Bobwhite quail) (Practically Non-toxic)[2]	Relatively Non-toxic[17]

## Experimental Protocols:

Ecotoxicity data is generated following internationally recognized protocols, primarily the OECD Guidelines for the Testing of Chemicals.

- **Fish Acute Toxicity:** OECD Guideline 203 is the standard protocol for determining the 96-hour  $LC_{50}$  in fish[18][19][20]. This involves exposing fish to a range of concentrations of the test substance under controlled conditions.
- **Aquatic Invertebrate Acute Immobilisation Test:** OECD Guideline 202 is used to assess the 48-hour  $EC_{50}$  for daphnids.
- **Avian Acute Oral Toxicity:** OECD Guideline 223 determines the acute oral  $LD_{50}$  in birds[21][22][23]. This test involves administering a single oral dose of the pesticide to birds and observing mortality and sublethal effects over a 14-day period.
- **Honeybee Acute Contact Toxicity:** OECD Guideline 214 is employed to determine the contact  $LD_{50}$  for bees.

## Visualizing Pathways and Workflows

### Degradation Pathway of Binapacryl

**Binapacryl** itself has relatively low toxicity but readily metabolizes or hydrolyzes to the highly toxic compound dinoseb. This transformation is a critical aspect of its environmental and toxicological profile.

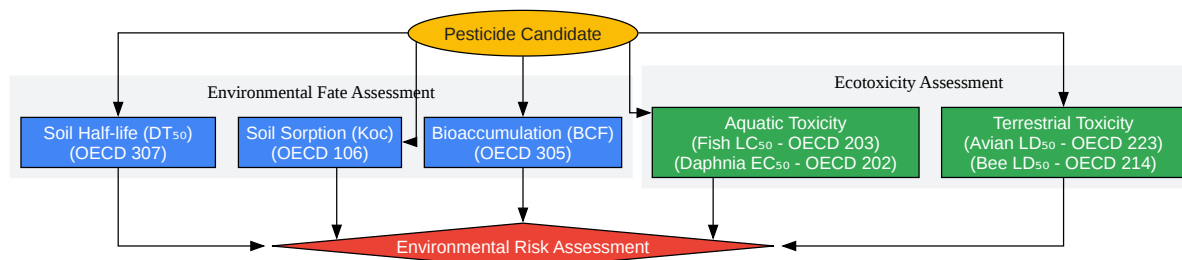


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Caption: Environmental transformation of **Binapacryl** to Dinoseb.

## Experimental Workflow for Environmental Impact Assessment

The assessment of a pesticide's environmental impact follows a structured experimental workflow, encompassing its fate and ecotoxicological effects.



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Caption: Workflow for pesticide environmental impact assessment.

## Conclusion

This comparative guide highlights the significant environmental risks associated with **Binapacryl**, particularly its persistence, high bioaccumulation potential, and acute toxicity to aquatic organisms, which are largely attributable to its degradation product, dinoseb. The evaluated alternatives present a varied environmental profile. While some, like Hexythiazox, show lower toxicity to certain non-target organisms such as birds and bees, they can still pose a high risk to aquatic ecosystems. Others, like Fenbutatin oxide and Dicofol, exhibit high persistence and/or a strong potential for bioaccumulation, raising long-term environmental concerns.

The selection of a suitable, safer alternative to **Binapacryl** requires a thorough evaluation of its specific use case against its comprehensive environmental impact profile. The data and workflows presented in this guide are intended to aid researchers and professionals in making these critical assessments and to encourage the development of pest control solutions with improved environmental safety.

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